

Preclinical Pharmacology of Vidofludimus Calcium: A Technical Guide

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Compound of Interest

Compound Name: **Vidofludimus**

Cat. No.: **B1631139**

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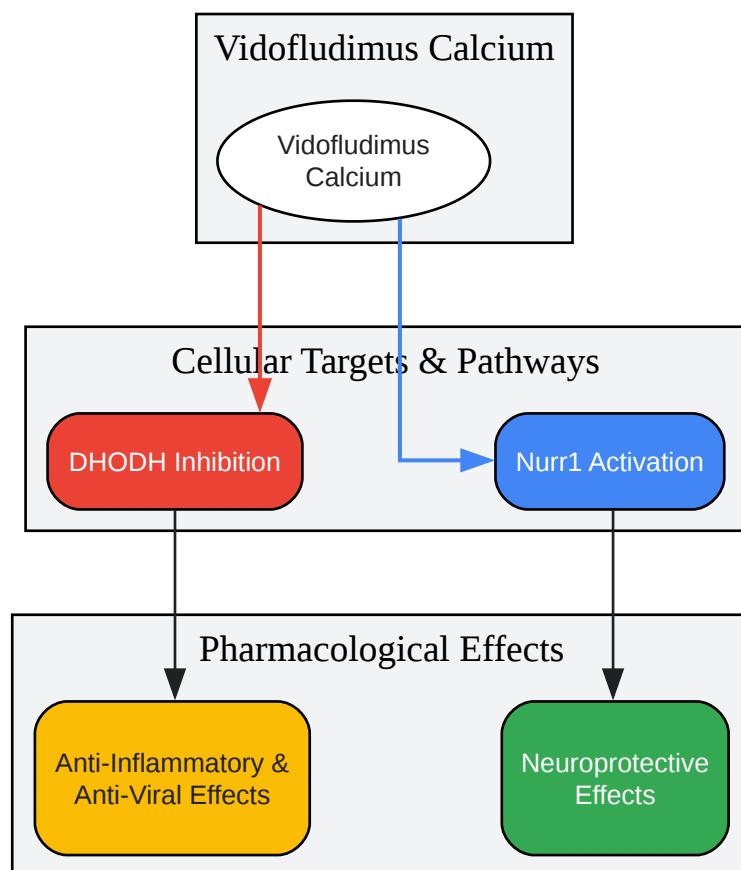
For Researchers, Scientists, and Drug Development Professionals

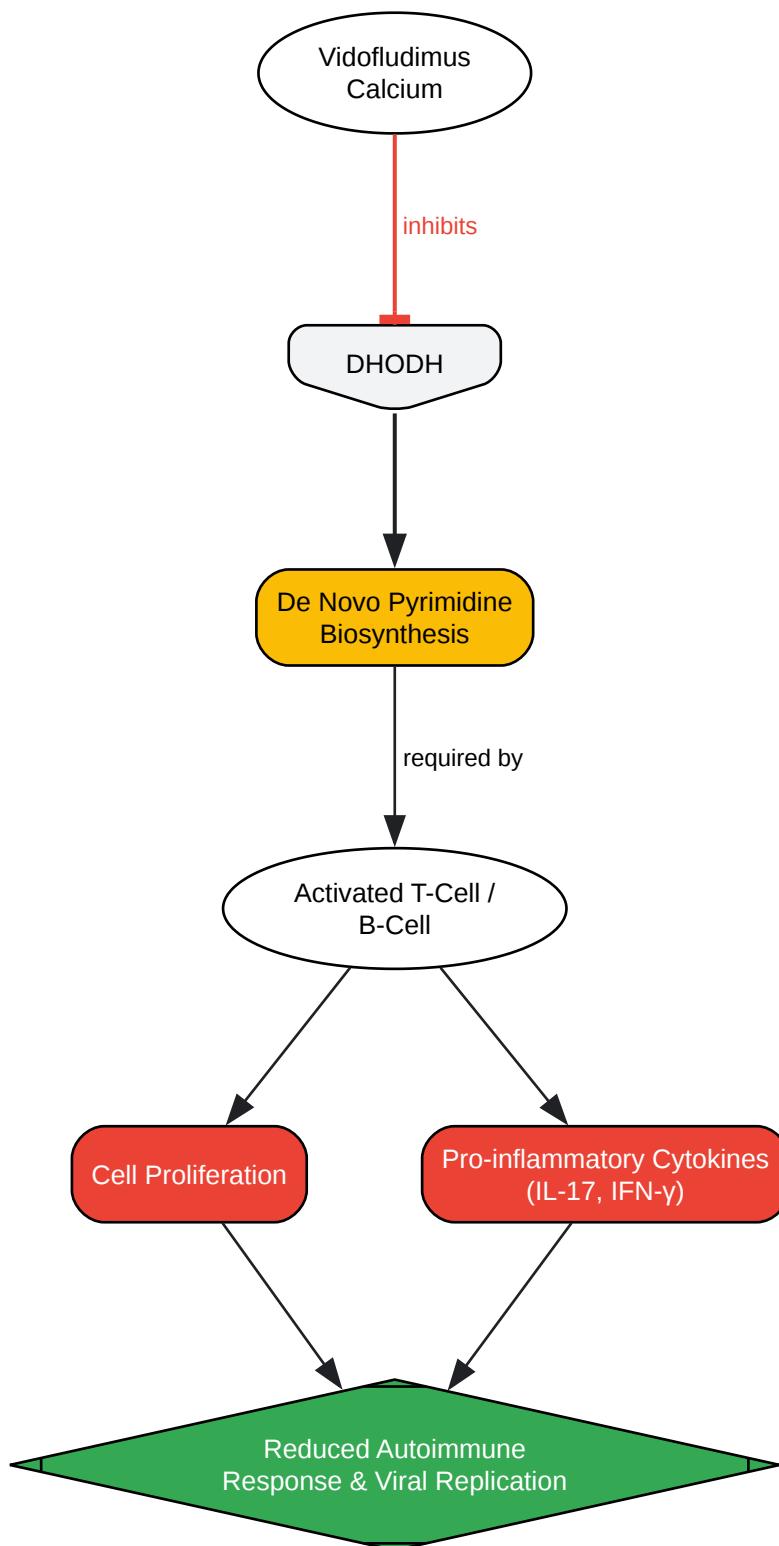
Abstract

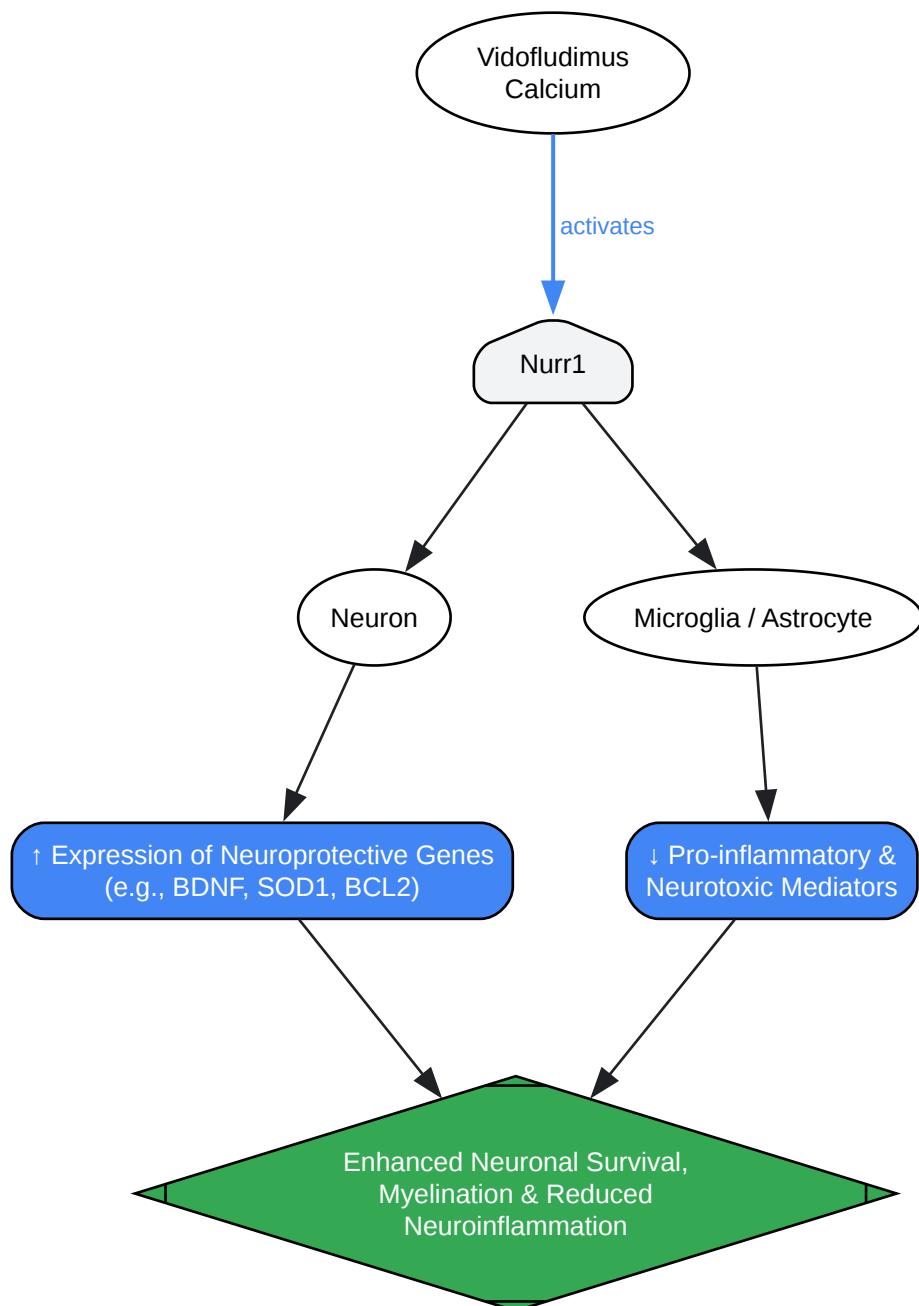
Vidofludimus calcium (IMU-838) is an orally administered, next-generation small molecule immunomodulator under investigation for the treatment of chronic inflammatory and autoimmune diseases, particularly multiple sclerosis (MS). Its preclinical profile is distinguished by a novel, dual mechanism of action: the selective inhibition of dihydroorotate dehydrogenase (DHODH) and the activation of the nuclear receptor-related 1 (Nurr1) transcription factor. This dual action provides a complementary approach to treatment by targeting both inflammation and neurodegeneration. This guide details the preclinical pharmacology of **Vidofludimus** calcium, summarizing key *in vitro* and *in vivo* data, outlining experimental methodologies, and visualizing its core mechanisms of action.

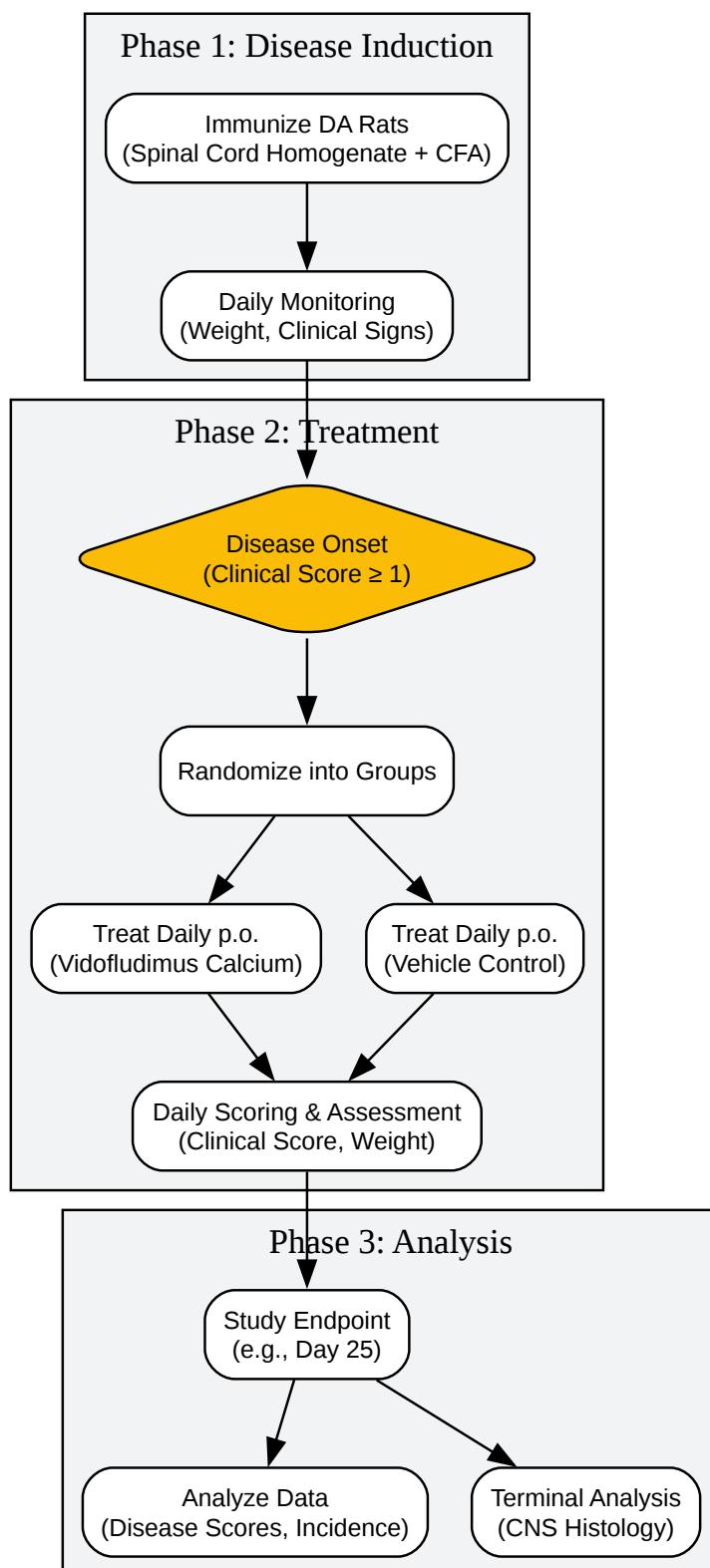
Mechanism of Action

Vidofludimus calcium uniquely combines two distinct pharmacological activities: anti-inflammatory effects via DHODH inhibition and neuroprotective effects through Nurr1 activation.^{[1][2]} This positions it as a promising therapeutic candidate designed to address both the relapse-driven and progressive components of neuro-autoimmune diseases.^[3]







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